

oleanolic acid vs ursolic acid biological activity

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oleanonic Acid

CAS No.: 17990-42-0

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Detailed Experimental Data and Protocols

For researchers, here is a summary of key experimental findings and methodologies from recent studies.

Oleanolic Acid (OA)

Biological Activity	Experimental Model	Dosage/Concentration	Key Findings & Mechanism	Citation
Anti-Psoriatic	IMQ-induced psoriasis in BALB/c mice	1%, 5%, 10% topical cream	↓PASI score, ↓epidermal thickness, ↓spleen index, ↓IL-17, IL-23, IL-1 β , TNF- α ; Targets: MAPK3, STAT3, AR, PPARG [1]	
Renal Protection (MsPGN)	Anti-Thy1 nephritis rat model; Human mesangial cells (HMCs)	20 mg/kg (i.p.); 20 μ M (in vitro)	↓Mesangial cell proliferation, ↓inflammatory response; Mechanism: Binds IL-17RA, inhibits IL-17/ERK/AKT pathway [2]	
Cell Migration &	Mv1Lu and MDA-MB-231 cell lines	In vitro assays	Activates EGFR, ERK1/2, JNK1/2; ↑phospho-c-Jun nuclear translocation;	

Biological Activity	Experimental Model	Dosage/Concentration	Key Findings & Mechanism	Citation
Wound Healing			dynamizes focal adhesions (↑FAK phosphorylation, paxillin recruitment) [3]	
Anti-Aging	Replicative & bleomycin-induced senescence in HDF and MEF cells	20 μM for 72 hours	↓SA-β-gal activity, ↓p16 protein, ↓SASP (IL-1β, IL-6, IL-8); Mechanism: Targets IGF-1 to inhibit PI3K/AKT/mTOR pathway [4]	

Ursolic Acid (UA)

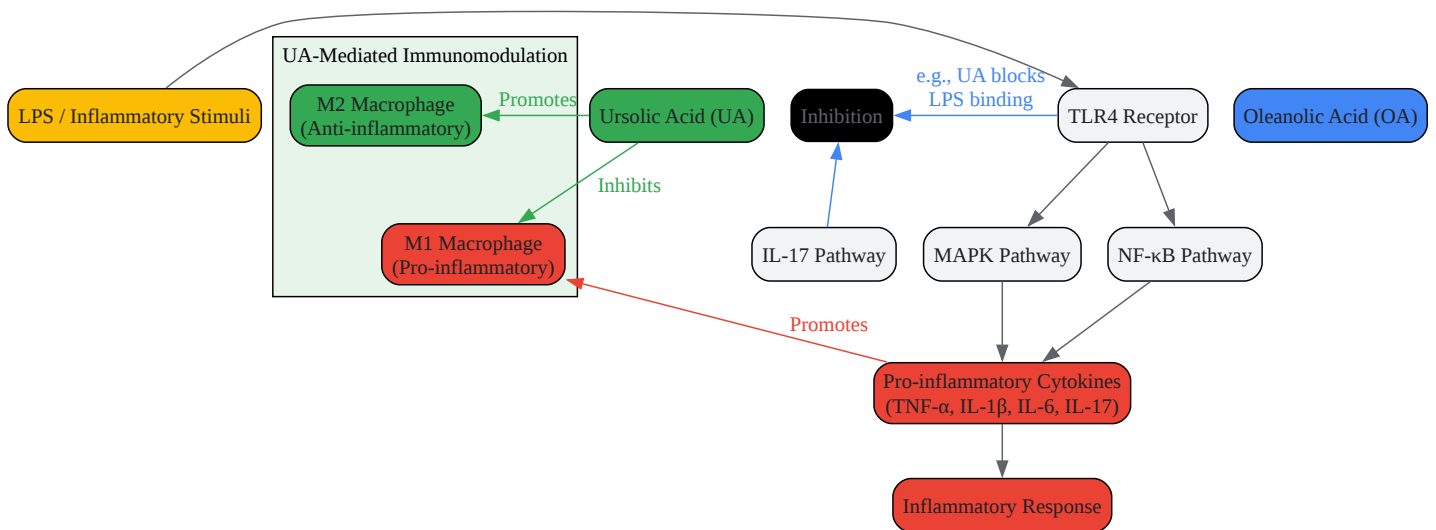
Biological Activity	Experimental Model / Focus	Key Findings & Mechanism	Citation
Anti-Cancer	Review of various cancer cell lines and models	Inhibits proliferation, induces apoptosis; Modulates p53, Wnt/β-catenin, NF-κB, and STAT3 pathways [5]	
Macrophage Immunomodulation	Comprehensive review of macrophage function	Inhibits M1 pro-inflammatory polarization; Promotes M2 anti-inflammatory polarization; Inhibits LPS binding to TLR4, suppressing NF-κB and MAPK pathways, reducing TNF-α, IL-1β, IL-6, ROS [6]	
Anti-Cancer (Hybrid Derivatives)	MCF-7 and MDA-MB-231 breast cancer cell lines	Hybrids of UA with uracil/thymine show enhanced cytotoxicity; Mechanism: ↑p53 and Bax levels, ↓Akt kinase, inhibits collagen biosynthesis [7]	

Signaling Pathways in Action

The therapeutic effects of OA and UA are mediated through complex signaling networks. The diagrams below illustrate key pathways for anti-inflammatory and anti-cancer activities.

Anti-inflammatory & Immunomodulatory Pathways

This diagram integrates the shared and distinct mechanisms by which OA and UA exert their anti-inflammatory effects, particularly highlighting UA's role in macrophage regulation.



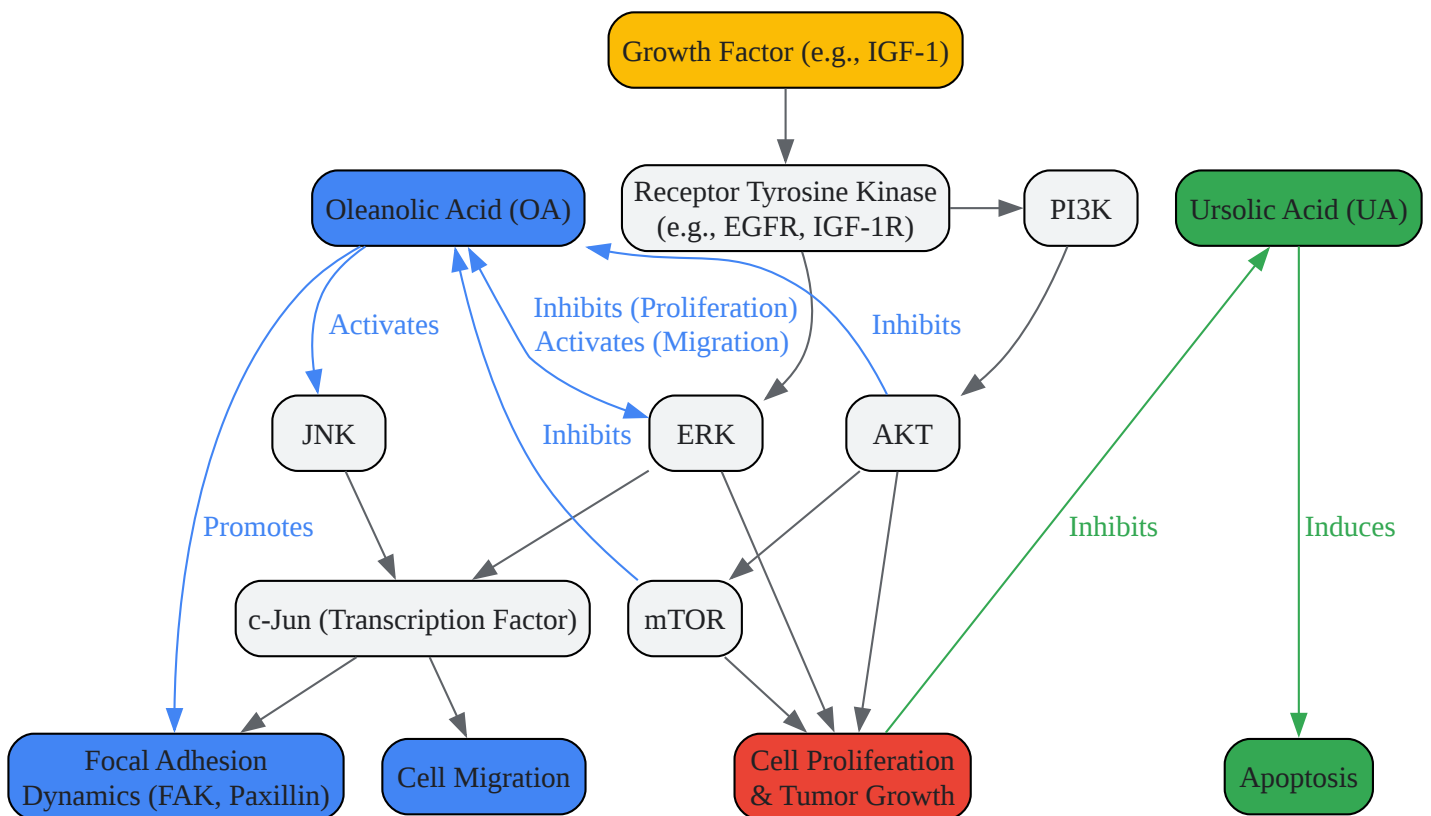
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This pathway illustrates the potent anti-inflammatory effects of both triterpenoids. A key mechanism, particularly for **Ursolic Acid**, involves the suppression of the **TLR4/NF-κB/MAPK signaling axis**, which leads to reduced production of pro-inflammatory cytokines like **TNF-α** and **IL-6** [6]. Furthermore, UA exhibits significant immunomodulatory power by shifting macrophage polarization from the pro-inflammatory M1 state towards the anti-inflammatory, tissue-repairing M2 state [6]. **Oleanolic Acid** also

demonstrates strong anti-inflammatory activity, with recent studies showing it can specifically target the **IL-17 signaling pathway**, a key driver in autoimmune and inflammatory conditions like psoriasis and mesangial proliferative glomerulonephritis (MsPGN) [1] [2].

Anti-Proliferative & Cell Migration Pathways

This diagram shows how OA and UA interfere with cellular growth and migration, which is crucial for their anti-cancer and wound-healing effects.



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This pathway highlights the dual, context-dependent role of these compounds, particularly **Oleanolic Acid**. On one hand, OA can inhibit key proliferative signals like the **IGF-1/PI3K/AKT/mTOR** and **ERK** pathways

to suppress cancer cell growth [4]. On the other hand, it can activate *JNK/c-Jun* signaling and dynamize focal adhesions to **promote cell migration**, which is beneficial for wound healing [3]. **Ursolic Acid** consistently demonstrates robust anti-cancer activity by inhibiting proliferation and inducing apoptosis (programmed cell death) in various cancer cell types [5].

Research Implications and Future Directions

The experimental data confirms that OA and UA are versatile scaffolds for drug development. Key future directions include:

- **Overcoming Bioavailability Hurdles:** The poor bioavailability of both compounds is a major research focus. Promising strategies include developing **nanostructured lipid carriers (NLCs)**, **solid lipid microparticles (SLMs)**, and **structural derivatization** to create hybrid molecules with improved properties [5] [6] [7].
- **Expanding Clinical Applications:** While OA is already used for liver conditions in China [8], strong preclinical evidence supports further investigation into its use for **psoriasis, kidney disease, and age-related conditions** [1] [2] [4]. UA's profound immunomodulatory effects warrant its development for **chronic inflammatory and autoimmune diseases** [6].
- **Mechanistic Deep Dive:** The interplay between the different pathways (e.g., cross-talk between IGF-1, IL-17, and macrophage polarization) is an area ripe for further exploration to fully understand their therapeutic potential.

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References

1. Network pharmacology, molecular docking and in vivo study ... [pmc.ncbi.nlm.nih.gov]
2. Oleanolic acid inhibits mesangial cell proliferation and ... [sciencedirect.com]
3. Oleanolic acid stimulation of cell migration involves a ... [nature.com]
4. Oleanolic Acid Slows Down Aging Through IGF-1 Affecting ... [mdpi.com]

5. Ursolic Acid-Based Derivatives as Potential Anti-Cancer ... [pmc.ncbi.nlm.nih.gov]

6. Progress of ursolic acid on the regulation of macrophage [frontiersin.org]

7. Uracil derivatives/ursolic acid hybrids [nature.com]

8. Pharmacology of oleanolic and acid | CoLab ursolic acid [colab.ws]

To cite this document: Smolecule. [oleanolic acid vs ursolic acid biological activity]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b003575#oleanolic-acid-vs-ursolic-acid-biological-activity]

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